Synthesis of 4-Methoxybenzaldehyde Oxime: An Experimental Protocol for Researchers

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Compound of Interest

Compound Name:	*4-Methoxybenzaldehyde oxime*
CAS No.:	*3235-04-9*
Cat. No.:	*B1310809*

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This comprehensive guide provides a detailed experimental protocol for the synthesis of **4-methoxybenzaldehyde oxime**, a valuable intermediate in medicinal chemistry and materials science.[1] This document is intended for researchers, scientists, and professionals in drug development, offering in-depth procedural details, mechanistic insights, characterization data, and critical safety information.

Introduction: The Significance of Oximes

Oximes are a class of organic compounds containing the functional group C=N-OH. They are versatile building blocks in organic synthesis, serving as precursors to amines, amides (via the Beckmann rearrangement), and nitriles.[2] Their utility extends to being key components in the synthesis of various biologically active molecules, including antimicrobial, antioxidant, and antitumor agents.[3] **4-Methoxybenzaldehyde oxime**, in particular, is a useful intermediate due to the electronic properties conferred by the methoxy group on the aromatic ring.[1]

Reaction Principle: Nucleophilic Addition to a Carbonyl

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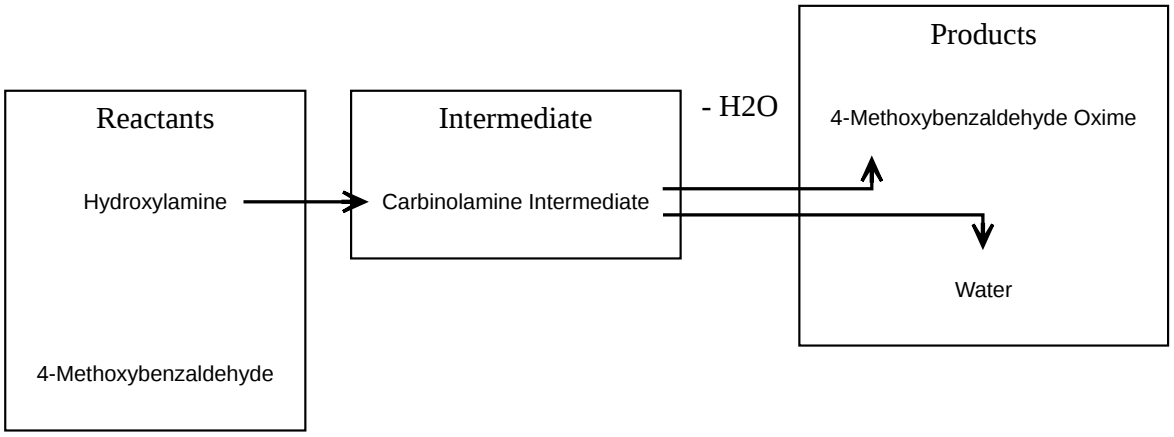
The synthesis of **4-methoxybenzaldehyde oxime** proceeds via a nucleophilic addition-elimination reaction between 4-methoxybenzaldehyde and hydroxylamine. The reaction is typically carried out using hydroxylamine hydrochloride, which requires the addition of a base to liberate the free hydroxylamine nucleophile.

The mechanism begins with the nucleophilic attack of the nitrogen atom of hydroxylamine on the electrophilic carbonyl carbon of 4-methoxybenzaldehyde.[4] This is followed by proton transfer steps to form a carbinolamine intermediate. Subsequent dehydration of this intermediate, often acid-catalyzed, leads to the formation of the C=N double bond of the oxime and the elimination of a water molecule. The reaction can result in a mixture of (E) and (Z) isomers.[5]



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Caption: Reaction mechanism for oxime formation.

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of benzaldehyde oximes.[2][6]

Materials and Reagents

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Reagent/Material	Molecular Formula	Molecular Weight (g/mol)	Quantity (Example Scale)	Supplier Notes
4-Methoxybenzaldehyde	$C_8H_8O_2$	136.15	1.36 g (10 mmol, 1.0 eq)	Also known as p-Anisaldehyde[7]
Hydroxylamine Hydrochloride	$NH_2OH \cdot HCl$	69.49	0.83 g (12 mmol, 1.2 eq)	Corrosive and toxic solid[8]
Sodium Hydroxide (NaOH)	NaOH	40.00	0.48 g (12 mmol, 1.2 eq)	Prepare a fresh aqueous solution
Ethanol (95%)	C_2H_5OH	46.07	~50 mL	Solvent
Deionized Water	H_2O	18.02	As needed	For solutions and washing
Ethyl Acetate	$C_4H_8O_2$	88.11	As needed	For extraction
Anhydrous Sodium Sulfate (Na_2SO_4)	Na_2SO_4	142.04	As needed	Drying agent

Equipment

- 100 mL Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Büchner funnel and filter paper
- Rotary evaporator

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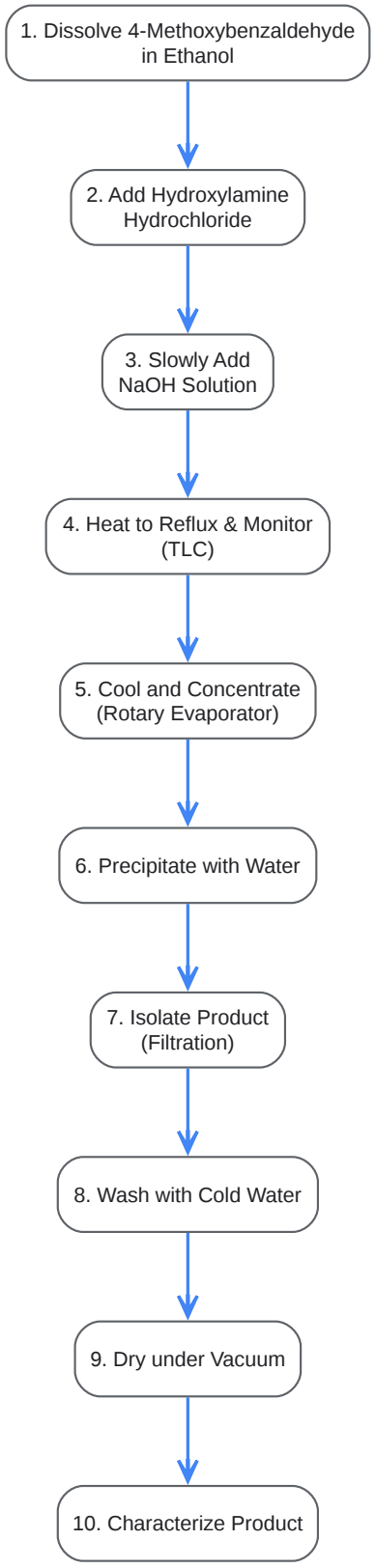
- Beakers, graduated cylinders, and other standard laboratory glassware

Step-by-Step Procedure



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Caption: Step-by-step experimental workflow.

- Reaction Setup: To a 100 mL round-bottom flask containing a magnetic stir bar, add 4-methoxybenzaldehyde (1.36 g, 10 mmol). Dissolve the aldehyde in approximately 50 mL of ethanol.[2]
- Addition of Reagents: To the stirred solution, add hydroxylamine hydrochloride (0.83 g, 12 mmol).[2] Prepare a solution of sodium hydroxide (0.48 g, 12 mmol) in about 10 mL of deionized water and add it slowly to the reaction mixture.[6] The base is crucial to neutralize the HCl and free the hydroxylamine for the reaction.
- Reaction: Fit the flask with a reflux condenser and heat the mixture to reflux using a heating mantle or oil bath.[2]
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting aldehyde spot is completely consumed.[2]
- Work-up: Once the reaction is complete, allow the mixture to cool to room temperature. Reduce the volume of ethanol using a rotary evaporator.[2]
- Precipitation and Isolation: Add cold deionized water to the concentrated residue to precipitate the crude product.[2] Collect the solid product by vacuum filtration using a Büchner funnel.[2]
- Purification: Wash the collected solid with a small amount of cold water to remove any inorganic impurities.[2] The product can be further purified by recrystallization from an appropriate solvent system, such as an ethanol/water mixture, if necessary.
- Drying: Dry the purified product under vacuum to obtain **4-methoxybenzaldehyde oxime** as a white to off-white solid.

Safety Precautions

Hydroxylamine hydrochloride is a hazardous substance and must be handled with extreme care.

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- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[9][10] A dust respirator should be used when handling the solid.[8]
- Ventilation: Handle hydroxylamine hydrochloride in a well-ventilated area, preferably within a chemical fume hood.[11]
- Handling: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[9] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[11]
- Spills: In case of a small spill, dampen the solid material with water to prevent dusting and transfer it to a suitable container for disposal.[12] For larger spills, evacuate the area and follow emergency procedures.[9]
- Incompatibilities: Keep away from strong oxidizing agents, combustible materials, and metals.[8][10]

Characterization of 4-Methoxybenzaldehyde Oxime

The identity and purity of the synthesized product should be confirmed by standard analytical techniques.

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Property	Expected Value
Molecular Formula	$C_8H_9NO_2$[13]
Molecular Weight	151.16 g/mol [13]
Appearance	White to yellowish crystalline solid[8]
Melting Point	Literature values vary; typically around 128-132 °C. The exact melting point can depend on the E/Z isomer ratio.
^{1}H NMR ($CDCl_3$)	δ (ppm): 8.11 (s, 1H, -CH=N), 7.52 (d, 2H, Ar-H), 6.91 (d, 2H, Ar-H), 3.84 (s, 3H, -OCH_3).[14] Note: A broad singlet for the -OH proton is also expected.
^{13}C NMR ($CDCl_3$)	δ (ppm): ~161 (Ar-C-O), ~150 (C=N), ~129 (Ar-CH), ~125 (Ar-C), ~114 (Ar-CH), ~55 (-OCH_3). [14]
IR (cm^{-1})	~3350 (br, O-H stretch), ~1606 (C=N stretch), ~1513 (aromatic C=C stretch), ~1253 (C-O stretch), ~956 (N-O stretch).[14]

Troubleshooting

- Low Yield: Ensure the complete consumption of the starting aldehyde by monitoring with TLC. Incomplete reaction can be addressed by extending the reflux time or adding a slight excess of hydroxylamine hydrochloride and base.
- Oily Product: If the product oils out instead of precipitating as a solid, try scratching the inside of the flask with a glass rod or adding a seed crystal to induce crystallization. Cooling the mixture in an ice bath can also be effective.
- Impure Product: If characterization reveals significant impurities, recrystallization is recommended. Column chromatography on silica gel can also be used for purification if necessary.[3]

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Conclusion

This protocol provides a reliable and detailed method for the synthesis of **4-methoxybenzaldehyde oxime**. By carefully following the outlined steps and adhering to the necessary safety precautions, researchers can successfully prepare this valuable compound for use in further synthetic applications. The provided characterization data serves as a benchmark for confirming the identity and purity of the final product.

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